Application Note: Design and Synthesis of VHL Binding Ligands Using Phenylthiazole Amines

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Compound of Interest	
Compound Name:	*(4-Phenylthiazol-2-yl)methanamine hydrochloride*
CAS No.:	*1443424-64-3*
Cat. No.:	*B591507*

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Abstract

The Von Hippel-Lindau (VHL) tumor suppressor is a premier E3 ligase recruited in Targeted Protein Degradation (TPD) strategies, specifically for Proteolysis Targeting Chimeras (PROTACs).[1][2][3] While the (S)-4-hydroxyproline (Hyp) core is essential for VHL recognition, the "Right-Hand Side" (RHS) tail—typically a phenylthiazole amine moiety—dictates binding affinity and cellular permeability. This guide details the rational design, synthetic protocols, and biophysical validation of VHL ligands utilizing the 4-(4-methylthiazol-5-yl)benzylamine pharmacophore and its derivatives.

Part 1: Rational Design & Structural Logic

The VHL Binding Pocket

The VHL protein recognizes the Hydroxyproline-564 (Hyp564) residue of the HIF-1

subunit. High-affinity small molecule mimics, such as VH032, recapitulate this interaction but gain additional potency through the RHS tail.

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- The Hyp Core: Buries into the hydrophilic pocket, forming critical H-bonds with His110 and Ser111.
- The Phenylthiazole Tail (RHS): This moiety extends into a hydrophobic channel defined by Tyr98, Trp88, and Trp117.
  - Phenyl Ring: Engages in

    stacking interactions with Tyr98.
  - Thiazole Ring: Provides shape complementarity and specific electrostatic interactions (dipole alignment) at the solvent interface, significantly boosting affinity (

    < 200 nM) compared to simple benzylamine derivatives.

Design Strategy: The Phenylthiazole Amine Scaffold

The "phenylthiazole amine" refers to the 4-(4-methylthiazol-5-yl)benzylamine fragment. Designing analogs involves modifying this axis to improve physicochemical properties (e.g., lowering TPSA for permeability) while maintaining the structural water network displacement.

Design Workflow (DOT Visualization)

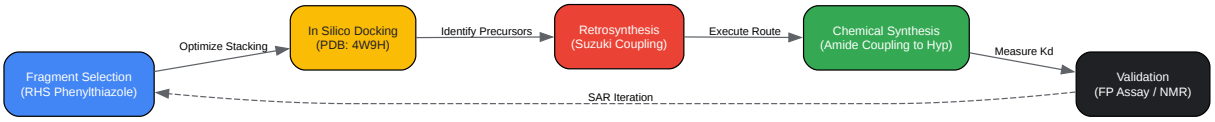

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Figure 1: Iterative design workflow for VHL ligand optimization focusing on the RHS phenylthiazole moiety.

Part 2: Chemical Synthesis Protocols

The synthesis is convergent. The critical step is the construction of the phenylthiazole amine tail via Suzuki-Miyaura coupling, followed by amide coupling to the Hydroxyproline core.

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Synthesis of the Phenylthiazole Amine Fragment

Target:tert-butyl (4-(4-methylthiazol-5-yl)benzyl)carbamate

Reagents:

- 4-Bromobenzylamine (N-Boc protected)
- 4-Methylthiazole-5-boronic acid pinacol ester
- (Catalyst)
- (Base)
- 1,4-Dioxane/Water (4:1)

Protocol:

- Preparation: In a microwave vial, dissolve N-Boc-4-bromobenzylamine (1.0 eq) and 4-methylthiazole-5-boronic acid pinacol ester (1.2 eq) in degassed 1,4-dioxane/water.
- Catalysis: Add

  (3.0 eq) and

  (0.05 eq).
- Reaction: Seal and heat at 90°C for 4-16 hours (or 120°C for 30 min in microwave).
- Workup: Dilute with EtOAc, wash with brine, dry over

  , and concentrate.
- Purification: Flash column chromatography (Hexane/EtOAc gradient).
- Deprotection: Treat the purified intermediate with 4M HCl in Dioxane for 1 hour to yield the free amine HCl salt.

Coupling to the Hyp Core (Final Ligand Assembly)

Target: VHL Ligand (e.g., VH032 analog)

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Reagents:

- Boc-L-Hydroxyproline (or Acetyl-Hyp derivative for final compounds)
- Phenylthiazole amine (from 2.1)
- HATU (Coupling Agent)
- DIPEA (Base)
- DMF (Solvent)

Protocol:

- Activation: Dissolve Boc-Hyp-OH (1.0 eq) and HATU (1.1 eq) in dry DMF. Add DIPEA (2.5 eq) and stir for 5 minutes at Room Temperature (RT).
- Coupling: Add the Phenylthiazole amine HCl salt (1.0 eq).
- Incubation: Stir at RT for 2–4 hours. Monitor by LC-MS for the formation of the amide bond.
- Workup: Dilute with EtOAc, wash with 5% LiCl (to remove DMF), saturated

  , and brine.
- Final Deprotection (if PROTAC precursor): Remove Boc group with TFA/DCM (1:1) if further conjugation is required.

Part 3: Biophysical Validation (Fluorescence Polarization)

Trustworthy data requires a robust displacement assay. The standard is the Fluorescence Polarization (FP) assay using the VCB (VHL-ElonginB-ElonginC) complex.

Assay Principle

A FAM-labeled HIF-1

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peptide (probe) binds to VCB, resulting in high polarization (mP). The synthesized phenylthiazole ligand competes for the binding site. As the ligand displaces the probe, the probe tumbles freely, decreasing the mP signal.

Protocol Steps

Materials:

- Protein: Recombinant VCB Complex (approx. 100 nM stock).
- Probe: 5-FAM-HIF-1

  peptide (Sequence: 5-FAM-DEALJHGYDIDJE, where J=Hyp).
- Buffer: 100 mM Bis-Tris (pH 7.0), 100 mM NaCl, 1 mM DTT, 0.01% Triton X-100.

Procedure:

- Master Mix: Prepare VCB protein (final assay conc: ~50–100 nM) and FAM-probe (final assay conc: 10–20 nM) in assay buffer.
- Compound Plate: Prepare serial dilutions of the synthesized phenylthiazole ligand in DMSO (ensure final DMSO < 1%).
- Incubation: Add 19

  L of Master Mix to 1

  L of compound in a 384-well black low-binding plate.
- Equilibration: Incubate for 30–60 minutes at RT in the dark.
- Measurement: Read Fluorescence Polarization (Ex: 485 nm, Em: 535 nm).
- Analysis: Fit data to a 4-parameter logistic equation to determine

  . Convert to

  using the Cheng-Prusoff equation.

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Data Interpretation Table

Compound Class	RHS Modification	Typical (nM)	Interpretation
Control	Benzylamine (No thiazole)	> 2,000	Loss of hydrophobic extension; poor binder.
Standard	4-Methylthiazole-phenyl	100 – 200	Benchmark (VH032-like). Optimal stacking.
Variant 1	Pyridine-phenyl	500 – 1,000	Reduced lipophilicity; weaker stacking.
Variant 2	Fluorophenyl-thiazole	50 – 150	Potential affinity gain via electronic effects.

Part 4: Visualization of Binding Mode

The following diagram illustrates the critical interactions stabilizing the phenylthiazole amine within the VHL pocket.

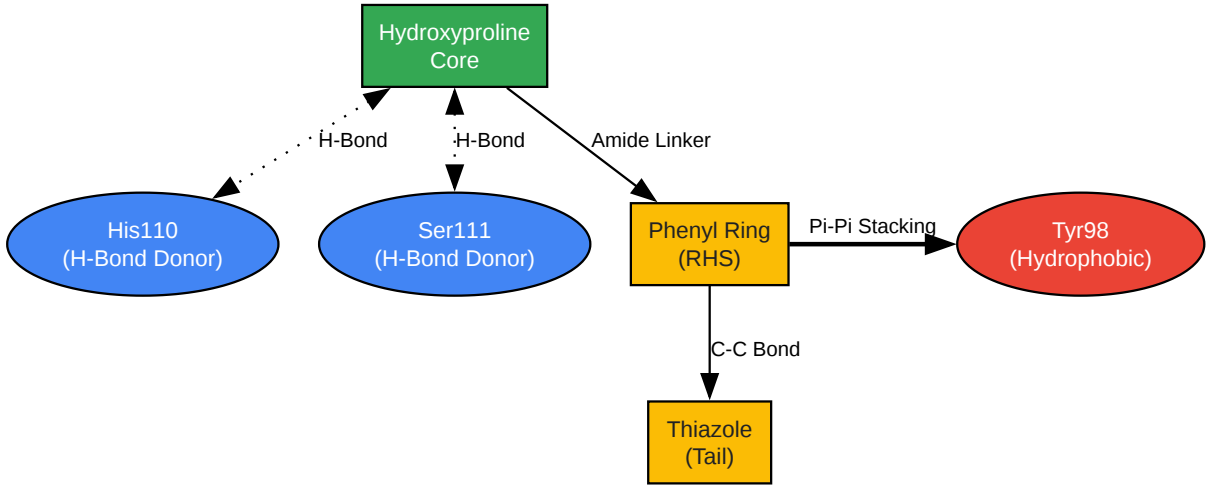

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Figure 2: Schematic of the VHL ligand binding mode. The Phenyl-Thiazole tail engages Tyr98 via Pi-Pi stacking.

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